

In-Depth Technical Guide: Bis(2-methoxyethyl) phthalate-3,4,5,6-D4

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Compound of Interest

Compound Name: *Bis(2-methoxyethyl) phthalate-3,4,5,6-D4*

Cat. No.: *B1384124*

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CAS Number: 1398065-54-7

This technical guide provides comprehensive information on **Bis(2-methoxyethyl) phthalate-3,4,5,6-D4**, a deuterated internal standard crucial for the accurate quantification of its non-labeled counterpart, Bis(2-methoxyethyl) phthalate (DMEP), in various matrices. This document is intended for researchers, scientists, and professionals in drug development and environmental analysis who require precise and reliable analytical methods.

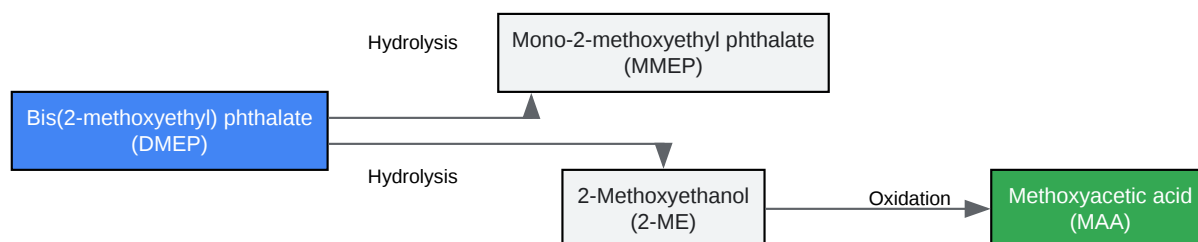
Chemical and Physical Properties

Bis(2-methoxyethyl) phthalate-3,4,5,6-D4 is a stable, isotopically labeled form of DMEP, an industrial chemical historically used as a plasticizer. The incorporation of four deuterium atoms on the phthalate ring provides a distinct mass difference, making it an ideal internal standard for mass spectrometry-based analytical techniques.

Property	Value
CAS Number	1398065-54-7
Molecular Formula	C ₁₄ H ₁₄ D ₄ O ₆
Molecular Weight	286.31 g/mol
Appearance	Colorless to light-colored liquid
Synonyms	Bis(2-methoxyethyl) phthalate-d4, Phthalic acid, bis-methylglycol ester-D4
Storage Conditions	Room temperature, in a dry and well-ventilated place

Metabolic Pathway of the Parent Compound

Understanding the metabolic fate of the parent compound, Bis(2-methoxyethyl) phthalate (DMEP), is essential for interpreting analytical results and assessing potential biological impacts. In vivo, DMEP undergoes a two-step metabolic process.[1] Initially, it is hydrolyzed to its monoester, mono-2-methoxyethyl phthalate (MMEP), and 2-methoxyethanol (2-ME). Subsequently, 2-methoxyethanol is oxidized to methoxyacetic acid (MAA).[1]



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Metabolic pathway of Bis(2-methoxyethyl) phthalate (DMEP).

Experimental Protocols: Use as an Internal Standard in GC-MS Analysis

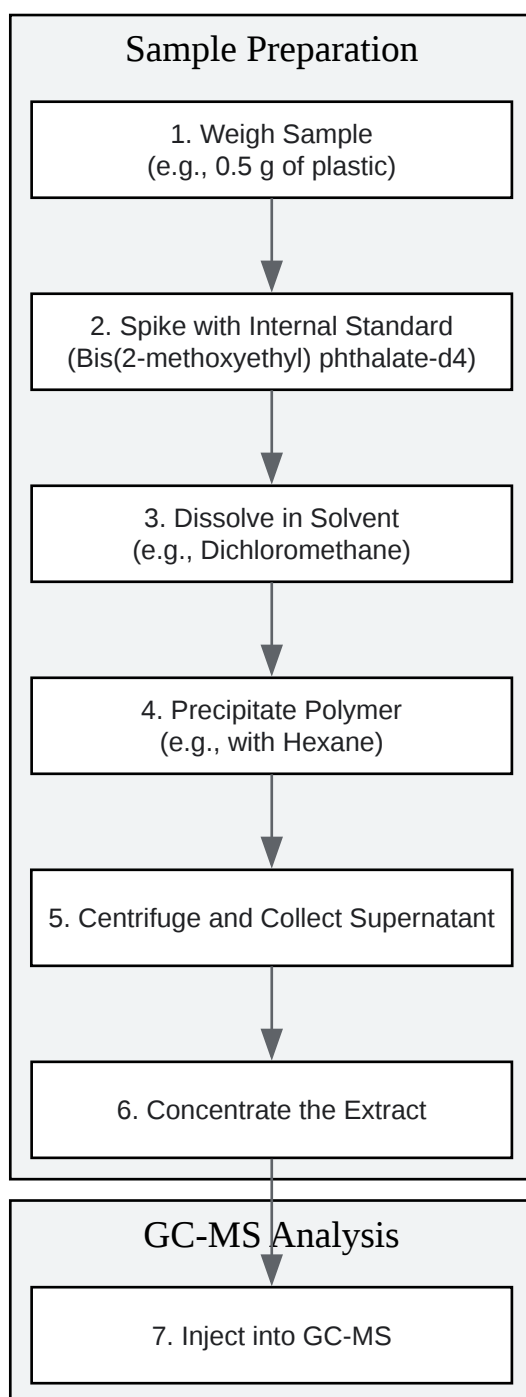
Bis(2-methoxyethyl) phthalate-3,4,5,6-D4 is primarily utilized as an internal standard in isotope dilution mass spectrometry (IDMS) for the quantification of DMEP in various samples, including food, environmental matrices, and consumer products. The following provides a generalized experimental protocol for such an analysis.

Materials and Reagents

- Solvents: Hexane, acetone, dichloromethane (pesticide residue grade or equivalent)
- Standards: Bis(2-methoxyethyl) phthalate (DMEP) analytical standard, **Bis(2-methoxyethyl) phthalate-3,4,5,6-D4** internal standard solution (e.g., 100 µg/mL in a suitable solvent)
- Glassware: Scrupulously clean glassware, rinsed with acetone and hexane to avoid phthalate contamination.

Sample Preparation (General Workflow)

The sample preparation method will vary depending on the matrix. A general workflow for a solid matrix like a plastic toy is outlined below.



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General workflow for sample preparation and analysis.

Detailed Steps:

- **Sample Weighing:** Accurately weigh approximately 0.5 g of the homogenized sample into a glass centrifuge tube.
- **Internal Standard Spiking:** Spike the sample with a known amount of the **Bis(2-methoxyethyl) phthalate-3,4,5,6-D4** internal standard solution. The amount should be chosen to yield a concentration within the calibrated range of the instrument.
- **Dissolution:** Add a suitable solvent, such as dichloromethane, to dissolve the sample. Vortex or sonicate to ensure complete dissolution.
- **Precipitation:** Add a non-solvent for the polymer matrix, such as hexane, to precipitate the bulk of the polymer.
- **Separation:** Centrifuge the sample to pellet the precipitated polymer. Carefully transfer the supernatant containing the analytes to a clean vial.
- **Concentration:** Concentrate the extract under a gentle stream of nitrogen to a final volume of, for example, 1 mL.
- **Analysis:** The extract is now ready for injection into the GC-MS system.

Gas Chromatography-Mass Spectrometry (GC-MS) Parameters

The following are typical starting parameters for the GC-MS analysis. Optimization may be required based on the specific instrument and column used.

Parameter	Value
GC System	Agilent 7890A or equivalent
MS System	Agilent 5975C or equivalent
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent
Inlet Temperature	280 °C
Injection Mode	Splitless
Injection Volume	1 µL
Oven Program	Initial 60 °C, hold 1 min; ramp 10 °C/min to 300 °C, hold 5 min
Carrier Gas	Helium, constant flow at 1.0 mL/min
Transfer Line Temp	280 °C
Ion Source Temp	230 °C
Quadrupole Temp	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)

Selected Ion Monitoring (SIM) Ions:

Compound	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Bis(2-methoxyethyl) phthalate (DMEP)	149	163	59
Bis(2-methoxyethyl) phthalate-d4	153	167	59

Calibration and Quantification

Prepare a series of calibration standards containing known concentrations of the native DMEP and a constant concentration of the deuterated internal standard. A calibration curve is generated by plotting the ratio of the peak area of the DMEP quantifier ion to the peak area of the deuterated internal standard quantifier ion against the concentration of DMEP. The concentration of DMEP in the samples is then determined from this calibration curve.

Conclusion

Bis(2-methoxyethyl) phthalate-3,4,5,6-D4 is an indispensable tool for the accurate and reliable quantification of its non-labeled analog. Its use in isotope dilution mass spectrometry minimizes the effects of matrix interference and variations in sample preparation, leading to high-quality analytical data. The protocols and information provided in this guide serve as a comprehensive resource for researchers and scientists working with this important analytical standard.

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References

- 1. industrialchemicals.gov.au [industrialchemicals.gov.au]
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